

An In-depth Technical Guide to the Physical Properties of 4-tert-butylstyrene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-tert-Butylstyrene

Cat. No.: B155148

[Get Quote](#)

This guide provides a detailed overview of the core physical properties of **4-tert-butylstyrene**, specifically its boiling point and density. It is intended for researchers, scientists, and professionals in drug development and polymer science who require precise and reliable data for their work.

Core Physical Properties

4-tert-butylstyrene, also known as p-tert-butylstyrene, is a colorless liquid widely utilized in the production of polymers and resins.^[1] Accurate knowledge of its physical properties is essential for handling, processing, and application in various scientific and industrial fields.

Data Summary

The key physical properties of **4-tert-butylstyrene** are summarized in the table below. These values are derived from standard literature and chemical supplier data.

Physical Property	Value	Conditions
Boiling Point	91-92 °C	at 9 mmHg
Density	0.875 g/mL	at 25 °C

Data sourced from references^{[2][3][4]}.

Experimental Protocols

The determination of these physical properties requires precise and standardized experimental procedures. Below are detailed methodologies for measuring the boiling point and density of liquid compounds like **4-tert-butylstyrene**.

Boiling Point Determination (Thiele Tube Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For small sample volumes, the Thiele tube method is a common and accurate technique.

Apparatus:

- Thiele tube
- High-boiling point mineral oil
- Thermometer
- Small test tube (Durham tube)
- Capillary tube (sealed at one end)
- Rubber band
- Heat source (Bunsen burner or microburner)

Procedure:

- **Sample Preparation:** A small amount (approximately 0.5 mL) of **4-tert-butylstyrene** is placed into the small test tube.
- **Capillary Inversion:** A capillary tube, with its sealed end up, is placed into the test tube containing the sample.
- **Assembly:** The test tube is attached to a thermometer using a small rubber band, ensuring the sample is level with the thermometer's bulb.

- **Heating:** The thermometer and tube assembly is inserted into the Thiele tube, which is filled with mineral oil. The side arm of the Thiele tube is gently heated.^[5] The shape of the tube facilitates the circulation of the oil, ensuring uniform heating.^[5]
- **Observation:** As the temperature rises, a stream of bubbles will begin to emerge from the open end of the capillary tube. Heating is continued until a continuous and vigorous stream of bubbles is observed.
- **Cooling and Measurement:** The heat source is removed, and the apparatus is allowed to cool. The boiling point is the temperature at which the liquid just begins to enter the capillary tube.^[5] This is the point where the vapor pressure inside the tube equals the atmospheric pressure.
- **Pressure Correction:** The atmospheric pressure should be recorded, as the boiling point is dependent on it. The observed boiling point of 91-92 °C for **4-tert-butylstyrene** is reported at a reduced pressure of 9 mmHg.^{[2][3][4]}

Density Determination

Density is the mass of a substance per unit volume. It is typically determined by measuring the mass of a precisely known volume of the liquid.

Apparatus:

- Pycnometer (specific gravity bottle) or a graduated cylinder
- Analytical balance

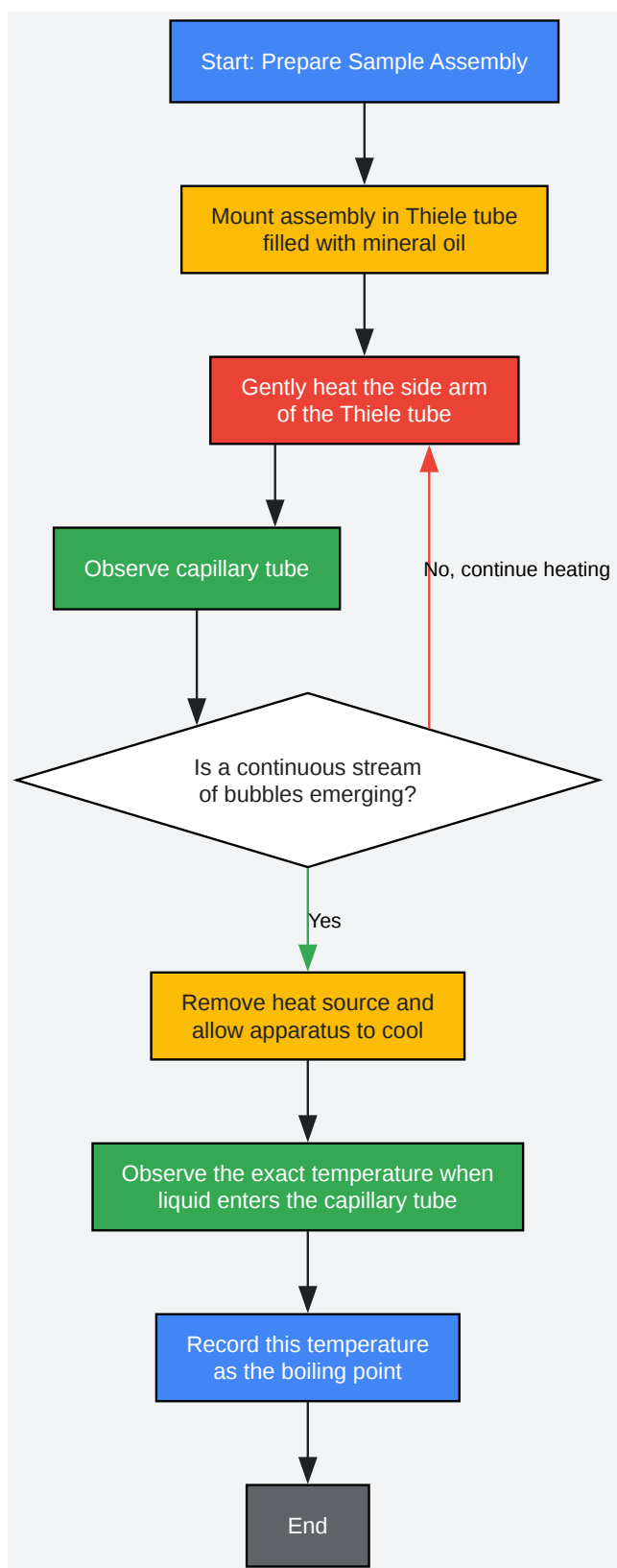
Procedure:

- **Mass of Empty Container:** The mass of a clean, dry pycnometer or graduated cylinder is accurately measured using an analytical balance.
- **Volume Measurement:** The container is filled with a specific volume of **4-tert-butylstyrene**. A pycnometer is designed to hold a very precise volume at a specific temperature, while for a graduated cylinder, the volume is read from the markings, noting the bottom of the meniscus.
- **Mass of Filled Container:** The mass of the container filled with the liquid is measured.

- Calculation: The mass of the liquid is determined by subtracting the mass of the empty container from the mass of the filled container. The density is then calculated using the formula: $\text{Density} = \text{Mass} / \text{Volume}$
- Temperature Control: The temperature at which the measurement is made must be controlled and recorded, as density is temperature-dependent. The density of **4-tert-butylstyrene** is reported as 0.875 g/mL at 25 °C.^{[2][3][4]}

Visualized Workflow

The following diagram illustrates the logical workflow for the experimental determination of a liquid's boiling point using the Thiele tube method.



[Click to download full resolution via product page](#)

Caption: Workflow for Boiling Point Determination via Thiele Tube.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Page loading... [guidechem.com]
- 2. 4-TERT-BUTYLSTYRENE | 1746-23-2 [chemicalbook.com]
- 3. 4-tert-Butylstyrene contains ≤ 100 ppm tert-butylcatechol as inhibitor, 93% | 1746-23-2 [sigmaaldrich.com]
- 4. 4-TERT-BUTYLSTYRENE | CAS#:1746-23-2 | Chemsrce [chemsrc.com]
- 5. chem.libretexts.org [chem.libretexts.org]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of 4-tert-butylstyrene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b155148#physical-properties-of-4-tert-butylstyrene-boiling-point-density]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com